Comparative Docking Analysis of Pyrimidine Derivatives Targeting Key Protein Kinases

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Compound of Interest

Compound Name:	*4-Hydroxy-5-methylpyrimidine*
CAS No.:	*17758-52-0*
Cat. No.:	*B101695*

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A comprehensive guide for researchers and drug development professionals on the in-silico evaluation of pyrimidine-based compounds targeting Cyclin-Dependent Kinase 2 (CDK2) and Epidermal Growth Factor Receptor (EGFR).

The pyrimidine scaffold is a privileged structure in medicinal chemistry, forming the core of numerous compounds with diverse biological activities. This guide provides an objective comparison of the binding affinities of **4-Hydroxy-5-methylpyrimidine** and related pyrimidine derivatives against two crucial protein targets in cancer therapy: Cyclin-Dependent Kinase 2 (CDK2) and Epidermal Growth Factor Receptor (EGFR). The presented data, summarized from multiple in-silico studies, offers valuable insights for the rational design and development of novel and potent kinase inhibitors. While specific docking studies for **4-Hydroxy-5-methylpyrimidine** are not extensively available in the reviewed literature, this guide incorporates data for the closely related 5-(Hydroxymethyl)pyrimidine and other relevant pyrimidine derivatives to provide a valuable comparative analysis.

Comparative Binding Affinity of Pyrimidine Derivatives

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The following tables summarize the binding energies of selected pyrimidine derivatives against CDK2 and EGFR. Lower binding energy values indicate a higher predicted binding affinity.

Table 1: Docking Results of Pyrimidine Derivatives against Cyclin-Dependent Kinase 2 (CDK2)

Compound ID	Structure	Target Protein (PDB ID)	Docking Score (kcal/mol)	Key Interacting Residues
Compound 4c	4-(4-Fluorophenyl)-6-phenylpyrimidin-2-amine	CDK2 (1HCK)	-7.9	LYS 33, THR 14, THR 165, GLU 12[1]
Compound 4a	4-(4-Aminophenyl)-6-phenylpyrimidin-2-amine	CDK2 (1HCK)	-7.7	LYS 33, THR 14, THR 165, GLU 12[1]
Compound 4h	4-(4-Bromophenyl)-6-phenylpyrimidin-2-amine	CDK2 (1HCK)	-7.5	THR 14, ILE 10[1]
Compound 4b	4-(4-Hydroxyphenyl)-6-phenylpyrimidin-2-amine	CDK2 (1HCK)	-7.4	Not specified[1]
Ascorbic Acid (Standard)	Ascorbic Acid	CDK2 (1HCK)	-5.3	Not specified[2]

Table 2: Docking Results of Pyrimidine Derivatives against Epidermal Growth Factor Receptor (EGFR)

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Compound Scaffold	Target Protein	Docking Score (kcal/mol)	Key Interacting Residues
Generic Pyrimidine Derivatives	EGFR	-8.8 to -8.3	MET-769[3]
4-Ethoxy-6-(aryl)pyrimidin-2-amine	EGFR	-7.3 to -5.5	Met769, Cys773[3]

Experimental Protocols

This section outlines a generalized, detailed methodology for performing molecular docking studies, primarily based on the widely used AutoDock software.

Step 1: Preparation of the Receptor Protein

- Protein Structure Retrieval: Obtain the three-dimensional structure of the target protein (e.g., CDK2, EGFR) from the Protein Data Bank (PDB).
- Protein Cleaning: Remove all non-essential molecules from the PDB file, such as water molecules, co-crystallized ligands, and ions, that are not part of the active site.
- Addition of Hydrogens: Add polar hydrogen atoms to the protein structure, which are crucial for forming hydrogen bonds.
- Charge Assignment: Assign appropriate partial charges to the protein atoms (e.g., Kollman charges).
- File Format Conversion: Save the prepared protein structure in the PDBQT file format, which is required by AutoDock.

Step 2: Preparation of the Ligand (Pyrimidine Derivative)

- Ligand Structure Creation: Draw the two-dimensional structure of the pyrimidine derivative using a chemical drawing tool like ChemDraw or MarvinSketch.

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- 3D Conversion and Optimization: Convert the 2D structure to a 3D structure and perform energy minimization to obtain a stable conformation.
- Torsion Tree Definition: Define the rotatable bonds in the ligand to allow for flexibility during the docking process.
- File Format Conversion: Save the prepared ligand structure in the PDBQT file format.

Step 3: Grid Box Generation

Define a three-dimensional grid box that encompasses the active site of the target protein. This grid is used by the docking algorithm to calculate the binding energy of the ligand at different positions and orientations.

Step 4: Docking Simulation

- Docking Parameter File (DPF) Creation: Prepare a docking parameter file that specifies the names of the prepared receptor and ligand PDBQT files, the grid parameter file, and the docking algorithm to be used (e.g., Lamarckian Genetic Algorithm).
- Running AutoDock: Execute the AutoDock program using the prepared DPF. AutoDock will then perform the docking simulation, exploring different conformations and orientations of the ligand within the protein's active site.

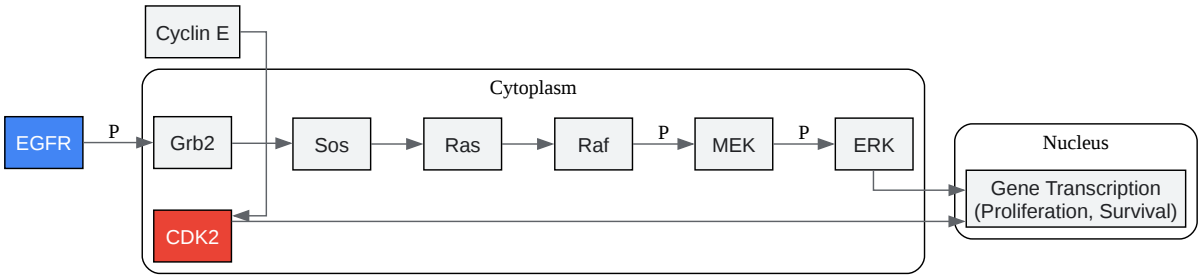
Step 5: Analysis of Results

- Docking Log File (DLG) Analysis: The results of the docking simulation are written to a docking log file. This file contains information about the different docked conformations (poses), their corresponding binding energies, and the number of conformations in each cluster.
- Visualization: Use molecular visualization software like PyMOL or Discovery Studio to visualize the docked poses of the pyrimidine derivative within the protein's binding site. This allows for a detailed analysis of the intermolecular interactions, such as hydrogen bonds and hydrophobic interactions, between the ligand and the protein residues.

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Signaling Pathway and Experimental Workflow Diagrams

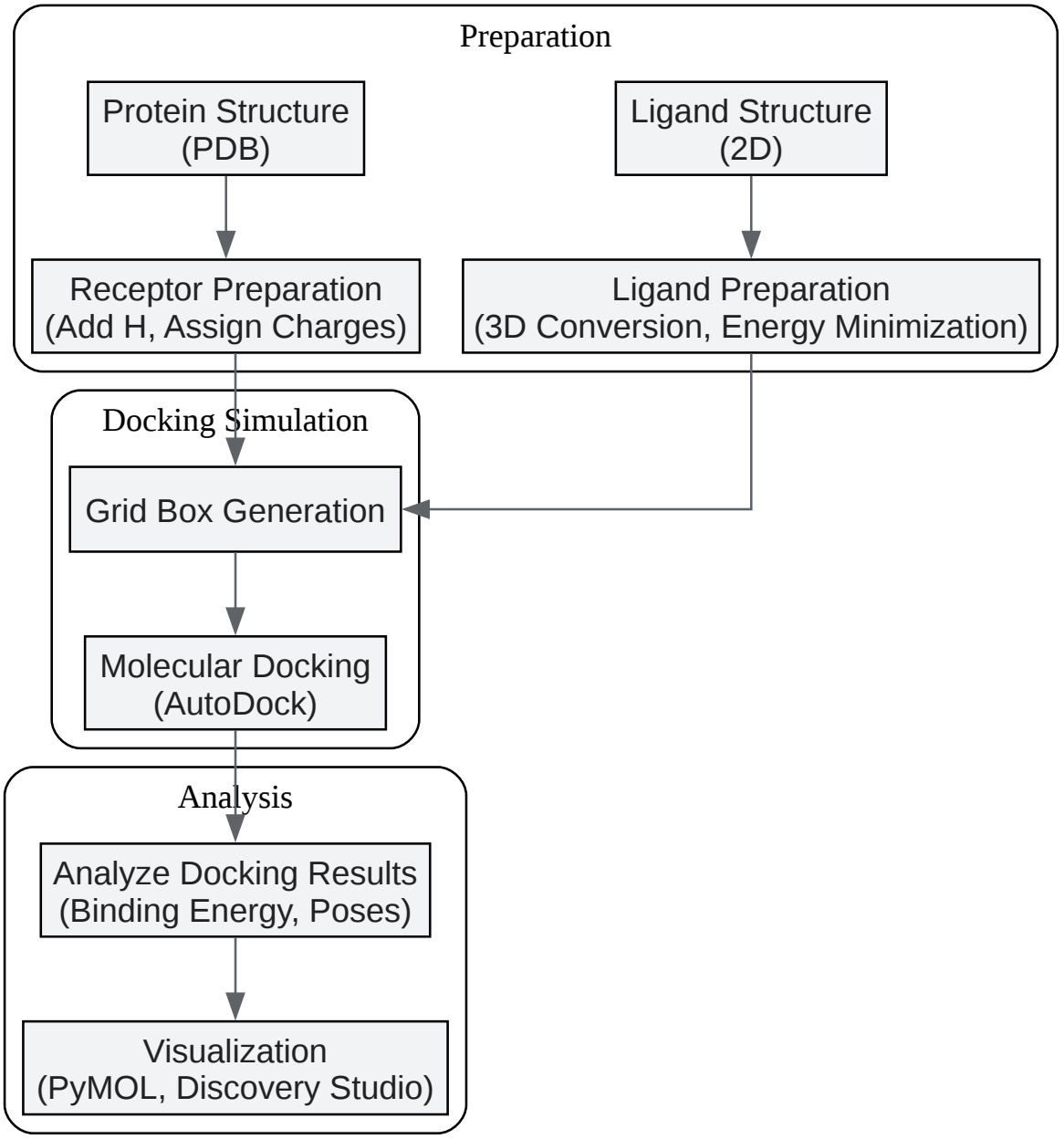
The following diagrams illustrate a representative signaling pathway involving protein kinases and a general workflow for molecular docking studies.



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Caption: Simplified signaling pathway involving EGFR and CDK2, key regulators of cell proliferation and survival.

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References

- 1. Molecular docking analysis of selected pyrimidine derivatives with human cyclin-dependent kinase 2 - PMC [pmc.ncbi.nlm.nih.gov]
- 2. pcbiochemres.com [pcbiochemres.com]
- 3. benchchem.com [benchchem.com]
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